

Application Note & Protocol: Recrystallization of 5-Methylnicotinic Acid Hydrochloride

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Compound of Interest

Compound Name:	5-Methylnicotinic acid hydrochloride
CAS No.:	40473-04-9
Cat. No.:	B1499058

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Abstract: This document provides a comprehensive guide for the purification of **5-Methylnicotinic acid hydrochloride** via recrystallization. It delves into the theoretical principles of solvent selection, offers a detailed experimental protocol, and includes troubleshooting guidance. This application note is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require high-purity **5-Methylnicotinic acid hydrochloride** for their work.

Introduction: The Imperative for Purity

5-Methylnicotinic acid, a derivative of nicotinic acid (Vitamin B3), serves as a crucial intermediate and building block in the synthesis of various pharmaceuticals and agrochemicals. [1][2] Its hydrochloride salt form is often preferred to enhance stability and solubility. The purity of this compound is paramount, as impurities can lead to undesirable side reactions, lower yields of the final product, and introduce potential toxicological risks in pharmaceutical applications. Recrystallization is a powerful and widely used technique for purifying solid organic compounds, capable of yielding high-purity crystalline material when executed correctly.[3][4]

This guide provides the scientific rationale and a field-proven protocol for selecting an appropriate solvent system and successfully recrystallizing **5-Methylnicotinic acid hydrochloride**.

The Science of Solvent Selection: A First-Principles Approach

The success of any recrystallization hinges on the choice of solvent.[3] The ideal solvent for **5-Methylnicotinic acid hydrochloride** must satisfy several key criteria, rooted in the principles of solubility and thermodynamics.

- **Temperature Coefficient of Solubility:** The compound should be highly soluble in the solvent at elevated temperatures (near the solvent's boiling point) but sparingly soluble at low temperatures (e.g., 0-5 °C). This differential solubility is the driving force for crystallization upon cooling.[4]
- **"Like Dissolves Like":** **5-Methylnicotinic acid hydrochloride** is a salt, making it a polar and ionic compound. Therefore, polar solvents are the most promising candidates. Protic solvents (e.g., water, alcohols) are particularly effective as they can form hydrogen bonds with the carboxylate and protonated pyridine functionalities.
- **Impurity Solubility Profile:** Ideally, impurities should either be completely insoluble in the hot solvent (allowing for removal by hot filtration) or highly soluble in the cold solvent (so they remain in the mother liquor after crystallization).
- **Solvent Volatility:** The solvent should have a relatively low boiling point to be easily removed from the purified crystals during the drying phase.
- **Inertness:** The solvent must not react with the **5-Methylnicotinic acid hydrochloride**.

Based on these principles and literature precedents for similar compounds like nicotinic acid, several solvents and solvent systems can be proposed. Nicotinic acid itself can be recrystallized from water or ethanol.[5][6][7] Hydrochloride salts of organic compounds are often purified using alcohols like ethanol or isopropanol.[8] A synthesis procedure for high-purity 5-methylnicotinic acid specifically mentions ethanol as a recrystallization solvent.[9]

Data Presentation: Solvent Suitability Profile

The following table summarizes candidate solvents and provides a rationale for their use in the recrystallization of **5-Methylnicotinic acid hydrochloride**.

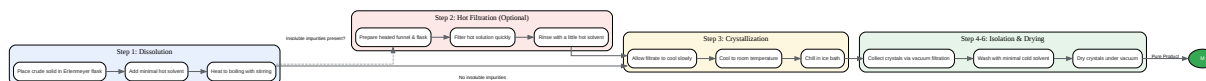
Solvent/System	Type	Boiling Point (°C)	Rationale for Suitability	Potential Drawbacks
Water	Polar Protic	100	Excellent solvent for polar salts. Good temperature/solubility gradient often observed for nicotinic acid derivatives. [5]	High boiling point can make drying difficult. Solubility might be too high even at low temperatures, leading to lower recovery.
Ethanol	Polar Protic	78	Good general-purpose solvent for polar organic molecules. Lower boiling point than water. [9] [10]	May be too good a solvent, potentially reducing yield.
Isopropanol (IPA)	Polar Protic	82	Often provides lower solubility for HCl salts compared to ethanol, which can improve recovery. [8]	Similar properties to ethanol.
Methanol/Water	Mixed Polar Protic	Variable	Highly tunable system. Water acts as an anti-solvent to the more powerful solvent methanol, allowing for fine control over solubility.	Requires careful optimization of the solvent ratio.

Ethanol/Water	Mixed Polar Protic	Variable	A robust and common system. Ethanol dissolves the compound, and water is added to the hot solution to induce saturation.[11]	Ratio is critical for success.
Ethanol/Ethyl Acetate	Mixed Polar	Variable	Ethyl acetate can act as an anti-solvent for the polar hydrochloride salt, precipitating it from the ethanol solution.	Miscibility and precise addition are key.

Experimental Protocol for Recrystallization

This protocol outlines a general procedure. The optimal solvent and volumes should be determined on a small scale before proceeding with a large quantity of material. Ethanol or an Ethanol/Water mixture is recommended for initial trials.

Mandatory Visualization: Recrystallization Workflow



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Caption: Workflow for the purification of **5-Methylnicotinic acid hydrochloride**.

Step-by-Step Methodology

- Dissolution:
 - Place the crude **5-Methylnicotinic acid hydrochloride** into an Erlenmeyer flask of appropriate size (the solvent should not fill more than half the flask's volume).
 - Heat the chosen solvent (e.g., 95% ethanol) in a separate beaker on a hot plate.
 - Add a small portion of the hot solvent to the flask containing the crude solid. Swirl and bring the mixture to a gentle boil on the hot plate.
 - Continue adding the hot solvent portion-wise until the solid just completely dissolves.[3]
Causality: Using the minimum amount of hot solvent is critical to ensure the solution becomes supersaturated upon cooling, maximizing the yield of the recrystallized product.
[12]
- Decolorization (If Necessary):
 - If the solution is colored, remove it from the heat and add a very small amount of activated charcoal (a spatula tip).
 - Reheat the solution to boiling for a few minutes. The charcoal will adsorb colored impurities.
- Hot Filtration (If Insoluble Impurities or Charcoal are Present):
 - Place a stemless or short-stemmed funnel with fluted filter paper into the neck of a clean Erlenmeyer flask.
 - Heat the receiving flask on the hot plate so that hot solvent vapor warms the funnel and prevents premature crystallization.
 - Pour the hot solution through the filter paper as quickly as possible.

- Rinse the original flask and the filter paper with a very small amount of hot solvent to recover any remaining product.
- Crystallization:
 - Cover the flask containing the hot, clear filtrate with a watch glass or inverted beaker to prevent solvent evaporation and contamination.
 - Allow the flask to cool slowly and undisturbed to room temperature. Causality: Slow cooling promotes the formation of large, well-defined crystals. Rapid cooling can cause the solid to precipitate as a powder, trapping impurities within the crystal lattice.[12]
 - Once the flask has reached room temperature and crystal growth appears to have ceased, place it in an ice-water bath for at least 30 minutes to maximize crystal formation.
- Collection and Washing:
 - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of the cold recrystallization solvent. Connect the filter flask to a vacuum source.
 - Pour the cold slurry of crystals into the Büchner funnel and apply the vacuum.
 - Break the vacuum and add a small volume of ice-cold solvent to wash the crystals. Causality: Using cold solvent for washing removes the impurity-laden mother liquor from the crystal surfaces without dissolving a significant amount of the desired product.[3]
 - Reapply the vacuum to pull the wash solvent through. Repeat the wash if necessary. Continue to pull air through the crystals for several minutes to partially dry them.
- Drying:
 - Transfer the filter cake to a watch glass and spread it out.
 - Dry the purified crystals to a constant weight, preferably in a vacuum oven at a temperature well below the compound's melting point (5-Methylnicotinic acid melts around 207-220°C).[1][13][14]

Troubleshooting Guide

Problem	Probable Cause(s)	Recommended Solution(s)
No crystals form upon cooling.	1. Too much solvent was added. 2. The solution is not supersaturated.	1. Boil off some of the solvent to concentrate the solution and allow it to cool again. 2. Try scratching the inside of the flask with a glass rod at the solution's surface. 3. Add a "seed" crystal from a previous batch.
"Oiling out" occurs (product separates as a liquid).	1. The boiling point of the solvent is higher than the melting point of the solute. 2. The solution is cooling too rapidly. 3. The solution is too concentrated.	1. Reheat the solution to dissolve the oil, add more solvent, and allow it to cool more slowly. 2. If the problem persists, select a solvent with a lower boiling point or use a mixed-solvent system.
Very low recovery of purified product.	1. Too much solvent was used. 2. The compound is too soluble in the cold solvent. 3. Premature crystallization during hot filtration.	1. Evaporate some of the mother liquor to see if more crystals form. 2. Choose a different solvent in which the compound is less soluble at low temperatures, or use a mixed-solvent system with an anti-solvent. 3. Ensure all glassware for hot filtration is adequately heated.
Crystals remain colored after recrystallization.	1. The colored impurity has similar solubility properties to the product. 2. Insufficient or no activated charcoal was used.	1. Repeat the recrystallization, ensuring to use activated charcoal during the dissolution step. 2. Consider an alternative purification method like column chromatography if the impurity cannot be removed by recrystallization.

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